

Initial Characterization of Titanium (IV) Sulfate Powder: A Technical Guide

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Compound of Interest

Compound Name: *Titanium (IV) Sulfate*

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Introduction

Titanium (IV) sulfate ($\text{Ti}(\text{SO}_4)_2$) is an inorganic compound with emerging applications in various scientific fields, including catalysis, materials science, and potentially, drug development.^[1] Its utility stems from the unique properties of the titanium (IV) ion and its interaction within a sulfate matrix. This technical guide provides a comprehensive overview of the initial characterization of **titanium (IV) sulfate** powder, offering detailed experimental protocols and a summary of its key physicochemical properties. This document is intended to serve as a foundational resource for researchers initiating studies involving this compound.

Physicochemical Properties

A thorough understanding of the fundamental properties of **titanium (IV) sulfate** is crucial for its application. The following tables summarize the key quantitative data available for this compound.

Table 1: General and Physical Properties of **Titanium (IV) Sulfate**

Property	Value	Reference
Chemical Formula	Ti(SO ₄) ₂	[2]
Molecular Weight	239.97 g/mol	[2]
Appearance	White to greenish crystalline powder	[1][2]
Solubility	Soluble in dilute hydrochloric or sulfuric acid, giving violet solutions. Insoluble in water, alcohol, and concentrated sulfuric acid.[1]	
Hygroscopicity	Hygroscopic	[3]

Table 2: Structural and Spectroscopic Data for **Titanium (IV) Sulfate**

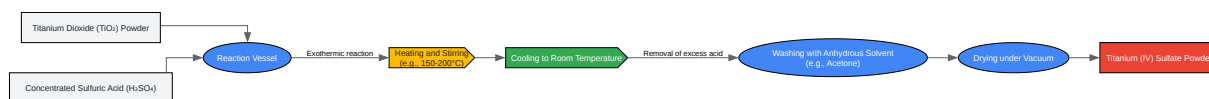
Property	Value	Reference
Crystal System	Orthorhombic (for anhydrous TiOSO ₄)	[4]
Space Group	Pnma (for anhydrous TiOSO ₄)	[4]
Infrared (IR) Spectroscopy	Characteristic sulfate vibrational modes	[5]

Experimental Protocols

Detailed and reproducible experimental methodologies are paramount for the accurate characterization of **titanium (IV) sulfate** powder. The following sections provide protocols for its synthesis and key analytical techniques.

Synthesis of Titanium (IV) Sulfate

A common method for the synthesis of **titanium (IV) sulfate** involves the reaction of titanium dioxide with sulfuric acid.[5]



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Caption: Workflow for the synthesis of **Titanium (IV) Sulfate**.

Procedure:

- **Reactants:** Add a stoichiometric amount of titanium dioxide (TiO_2) powder to concentrated sulfuric acid (H_2SO_4) in a suitable reaction vessel.
- **Reaction:** Heat the mixture with constant stirring. The reaction is often exothermic.
- **Formation of Cake:** Continue heating until a solid cake of **titanium (IV) sulfate** is formed.
- **Cooling:** Allow the reaction mixture to cool to room temperature.
- **Washing:** Wash the resulting solid with an anhydrous solvent, such as acetone, to remove any unreacted sulfuric acid.
- **Drying:** Dry the final product under vacuum to obtain a fine powder.

X-ray Diffraction (XRD) Analysis

XRD is employed to determine the crystalline structure and phase purity of the synthesized powder.



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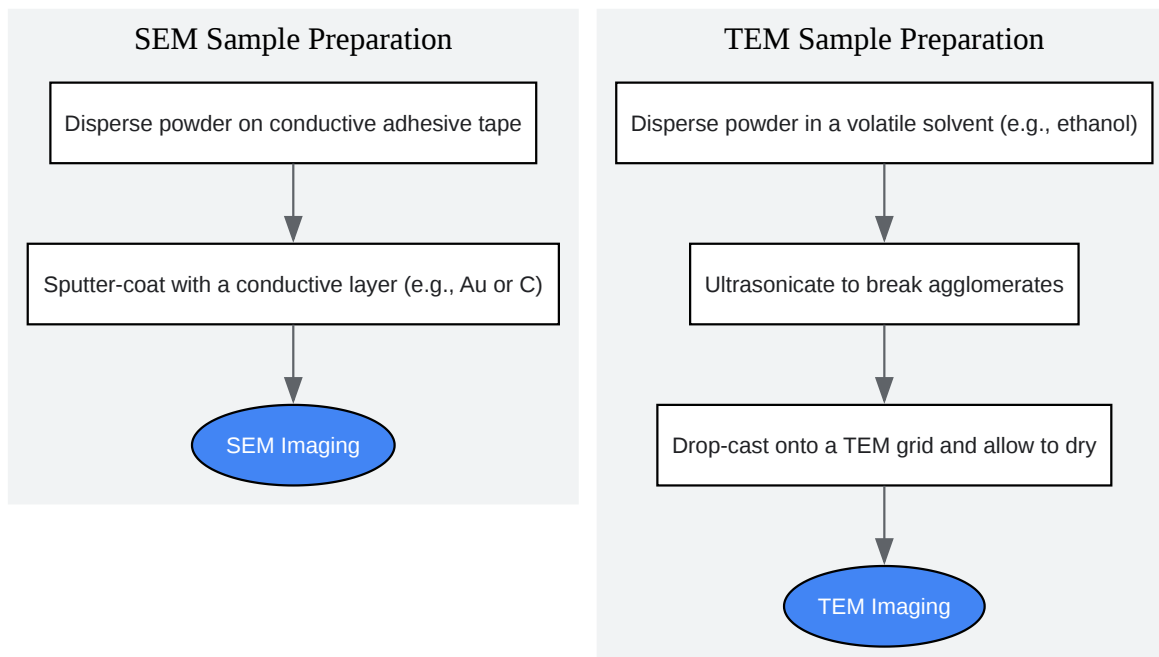
Caption: Experimental workflow for XRD analysis.

Protocol:

- Sample Preparation: The **titanium (IV) sulfate** powder should be finely ground using a mortar and pestle to ensure a random orientation of the crystallites.[\[6\]](#)[\[7\]](#)
- Sample Mounting: The powdered sample is packed into a sample holder, ensuring a flat and level surface.[\[7\]](#)[\[8\]](#)
- Instrumentation: A powder X-ray diffractometer with Cu K α radiation is typically used.
- Data Collection: The diffraction pattern is recorded over a 2θ range of 10° to 80° with a step size of 0.02° and a dwell time of 1-2 seconds per step.[\[6\]](#)
- Data Analysis: The resulting diffractogram is analyzed to identify the crystalline phases by comparing the peak positions and intensities with standard diffraction databases (e.g., ICDD). Crystallite size can be estimated using the Scherrer equation.[\[9\]](#)

Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM)

SEM and TEM are utilized to investigate the morphology, particle size, and microstructure of the powder.



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Caption: Sample preparation workflows for SEM and TEM.

SEM Protocol:

- **Sample Mounting:** A small amount of the **titanium (IV) sulfate** powder is dispersed onto a carbon adhesive tab mounted on an aluminum SEM stub.
- **Coating:** To prevent charging, the sample is coated with a thin layer of a conductive material, such as gold or carbon, using a sputter coater.
- **Imaging:** The sample is then introduced into the SEM, and images are acquired at various magnifications to observe the particle morphology and size distribution.

TEM Protocol:

- **Sample Dispersion:** A small amount of the powder is dispersed in a volatile solvent like ethanol.

- Sonication: The dispersion is sonicated for several minutes to break up any agglomerates.
- Grid Preparation: A drop of the dispersion is placed onto a carbon-coated copper TEM grid and allowed to dry completely.
- Imaging: The grid is then analyzed in a TEM to obtain high-resolution images of the individual particles and their crystal lattice.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the material, confirming the presence of sulfate ions.



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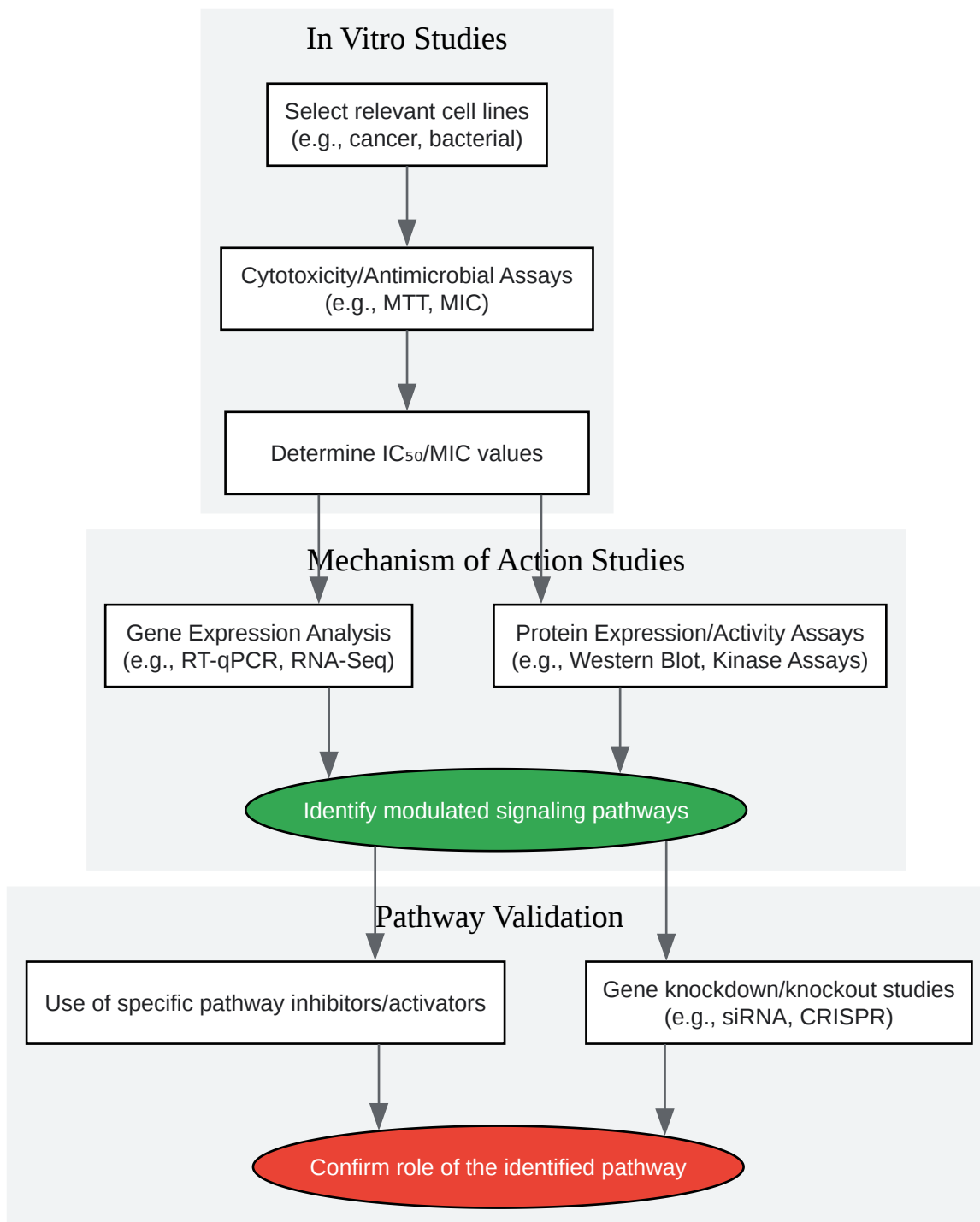
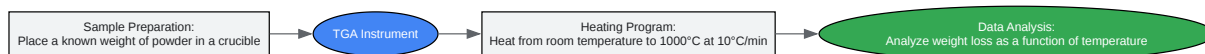
Caption: Workflow for FTIR analysis.

Protocol:

- Sample Preparation: A small amount of the **titanium (IV) sulfate** powder is mixed with dry potassium bromide (KBr) powder. The mixture is then pressed into a thin, transparent pellet.
- Data Collection: The KBr pellet is placed in the sample holder of an FTIR spectrometer, and the spectrum is recorded in the range of 4000 to 400 cm⁻¹.
- Data Analysis: The resulting spectrum is analyzed for the characteristic absorption bands of the sulfate group (SO₄²⁻), which typically appear in the regions of 1100-1200 cm⁻¹ and 600-700 cm⁻¹.

Thermogravimetric Analysis (TGA)

TGA is performed to evaluate the thermal stability and decomposition behavior of the **titanium (IV) sulfate** powder.



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